

Analytical techniques for characterizing 4'-Chloro-3-phenylpropiophenone

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Compound of Interest

Compound Name: 4'-Chloro-3-phenylpropiophenone

CAS No.: 5739-37-7

Cat. No.: B1347308

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An authoritative guide to the comprehensive analytical characterization of **4'-Chloro-3-phenylpropiophenone**, a significant compound in synthetic chemistry and drug development. This document provides detailed application notes and validated protocols for researchers, scientists, and professionals in the pharmaceutical industry.

Introduction

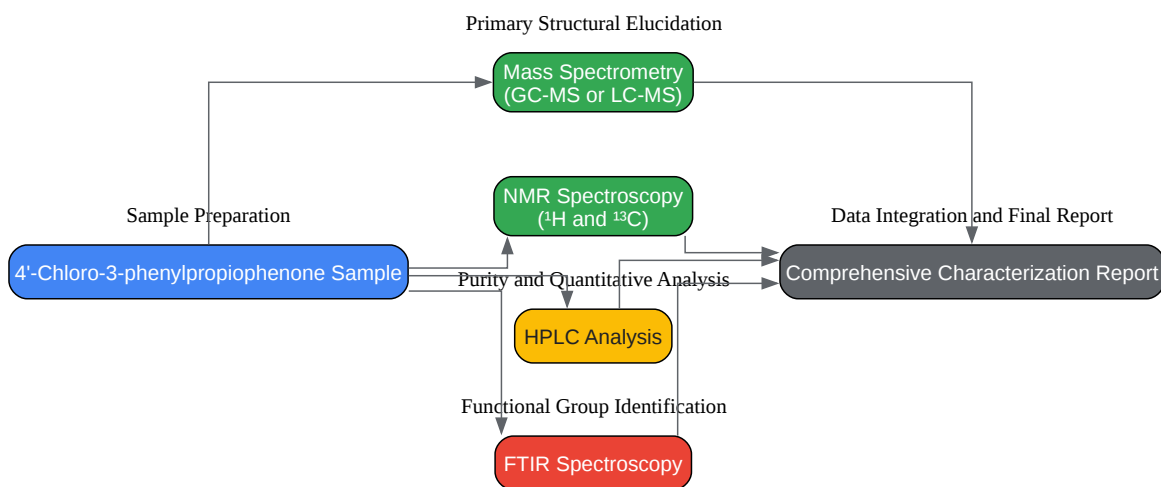
4'-Chloro-3-phenylpropiophenone, with the IUPAC name 1-(4-chlorophenyl)-3-phenylpropan-1-one, is a chemical intermediate of interest in organic synthesis.^[1] Its structural characterization is crucial for ensuring purity, confirming identity, and understanding its chemical behavior in various applications. This guide outlines a multi-technique approach for the thorough analysis of this compound, employing Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FTIR) Spectroscopy.

Compound Details:

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₃ ClO	[1]
Molecular Weight	244.71 g/mol	[1]
IUPAC Name	1-(4-chlorophenyl)-3-phenylpropan-1-one	[1]
CAS Number	5739-37-7	[1]

Overall Analytical Workflow

The comprehensive characterization of **4'-Chloro-3-phenylpropiophenone** involves a sequence of analytical techniques to confirm its structure, purity, and identity. The following diagram illustrates the typical workflow.



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Caption: Overall analytical workflow for the characterization of **4'-Chloro-3-phenylpropiofenone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds by providing detailed information about the carbon and hydrogen frameworks.

^1H and ^{13}C NMR Spectroscopy Protocol

Objective: To confirm the chemical structure of **4'-Chloro-3-phenylpropiofenone** by identifying the different proton and carbon environments.

Instrumentation: 400 MHz (or higher) NMR Spectrometer.

Materials:

- **4'-Chloro-3-phenylpropiofenone** sample
- Deuterated chloroform (CDCl_3) with 0.03% (v/v) tetramethylsilane (TMS)
- NMR tubes (5 mm)
- Pipettes and vials

Procedure:

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.6-0.7 mL of CDCl_3 in a clean, dry vial.
- **Transfer to NMR Tube:** Transfer the solution to an NMR tube.
- **Instrument Setup:**
 - Insert the sample into the spectrometer.
 - Lock onto the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.

- ^1H NMR Acquisition:
 - Acquire the ^1H NMR spectrum using standard acquisition parameters.
 - A sufficient number of scans (e.g., 16 or 32) should be averaged to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.
 - A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase and baseline correct the spectra.
 - Integrate the peaks in the ^1H NMR spectrum.
 - Reference the chemical shifts to the TMS signal (0.00 ppm for ^1H and ^{13}C).

Data Interpretation: The expected chemical shifts for **4'-Chloro-3-phenylpropiophenone** are based on its structure and comparison with similar compounds.[\[2\]](#)

Expected ^1H NMR (400 MHz, CDCl_3) Chemical Shifts:

Protons	Multiplicity	Chemical Shift (δ , ppm)	Integration
Aromatic (C ₆ H ₅)	multiplet	~7.20-7.35	5H
Aromatic (C ₆ H ₄ Cl)	doublet	~7.90	2H
Aromatic (C ₆ H ₄ Cl)	doublet	~7.45	2H
-CH ₂ - (adjacent to C=O)	triplet	~3.30	2H
-CH ₂ - (adjacent to C ₆ H ₅)	triplet	~3.05	2H

Expected ¹³C NMR (100 MHz, CDCl₃) Chemical Shifts:

Carbon	Chemical Shift (δ , ppm)
C=O	~197
Aromatic (quaternary)	~135-141
Aromatic (CH)	~126-134
-CH ₂ - (adjacent to C=O)	~41
-CH ₂ - (adjacent to C ₆ H ₅)	~30

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information from its fragmentation pattern.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

Objective: To determine the molecular weight and fragmentation pattern of **4'-Chloro-3-phenylpropionophenone**.

Instrumentation: Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.

Materials:

- **4'-Chloro-3-phenylpropiophenone** sample
- Dichloromethane (DCM) or other suitable volatile solvent
- Vials with septa caps

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in DCM.
- GC Method:
 - Column: HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Injector Temperature: 280 °C.
 - Oven Program: Start at 150 °C, hold for 1 min, then ramp to 280 °C at 10 °C/min, and hold for 5 min.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Injection Volume: 1 µL (split or splitless injection can be used depending on the concentration).
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-500.

Data Interpretation:

- **Molecular Ion Peak:** The mass spectrum should show a molecular ion peak $[M]^+$ at m/z 244, corresponding to the molecular weight of the compound.^[1] The isotopic pattern for one chlorine atom (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) should be visible for the molecular ion and any chlorine-containing fragments.
- **Fragmentation Pattern:** Key fragments can provide structural information. Expected fragments include those resulting from cleavage at the carbonyl group and within the propyl chain.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for determining the purity of a compound and for quantitative analysis.

Reversed-Phase HPLC Protocol

Objective: To assess the purity of **4'-Chloro-3-phenylpropiophenone** and quantify it if necessary.

Instrumentation: HPLC system with a UV detector, C18 column, autosampler, and data acquisition software.

Materials:

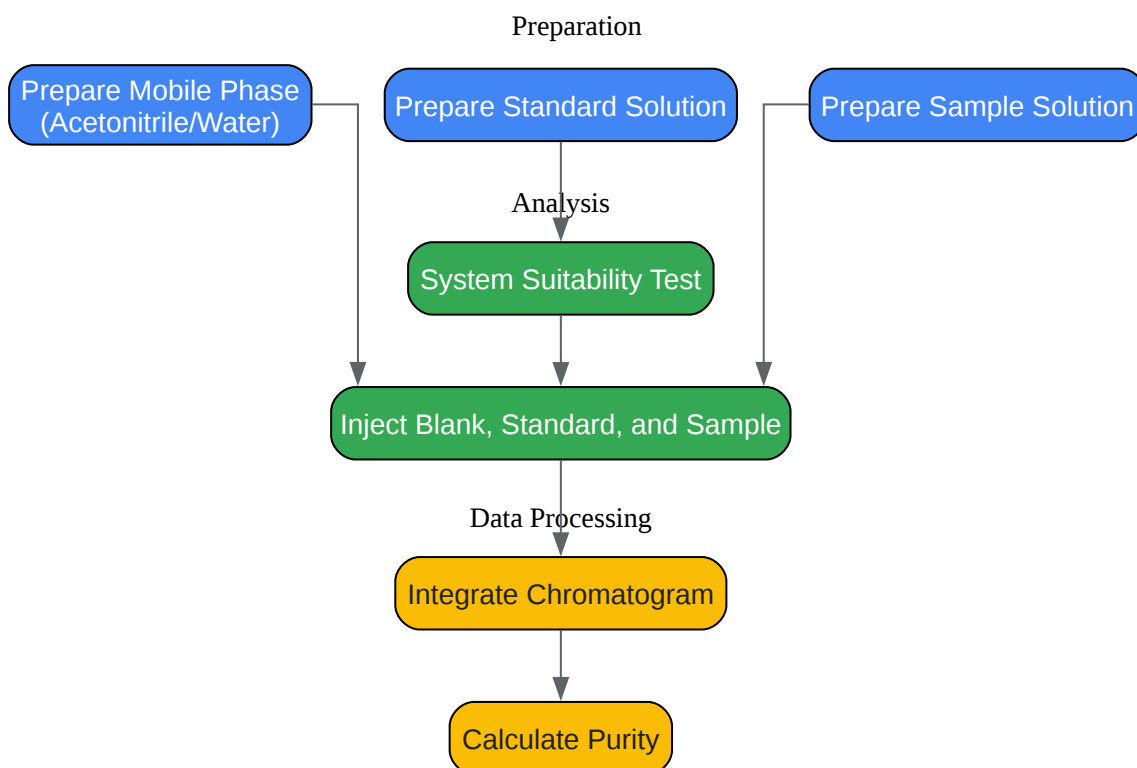
- **4'-Chloro-3-phenylpropiophenone** sample and reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase of acetonitrile and water. A common starting point is a 60:40 (v/v) mixture. The mobile phase can be isocratic or a gradient can be

developed for better separation of impurities.

- Standard and Sample Preparation:
 - Standard Solution: Accurately weigh a known amount of the reference standard and dissolve it in the mobile phase to a final concentration of about 0.5 mg/mL.[\[3\]](#)
 - Sample Solution: Prepare the sample in the same manner as the standard solution.
- Chromatographic Conditions:
 - Column: C18, 250 x 4.6 mm, 5 μ m particle size.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 254 nm (or a wavelength of maximum absorbance determined by UV-Vis spectroscopy).
 - Injection Volume: 10 μ L.
- System Suitability: Before running the samples, perform a system suitability test by injecting the standard solution multiple times (e.g., 5-6 injections). The relative standard deviation (RSD) of the peak area should be less than 2%.[\[4\]](#)
- Analysis: Inject the blank (mobile phase), standard, and sample solutions.
- Data Analysis:
 - Determine the retention time of the main peak.
 - Calculate the purity of the sample by the area percent method.



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Caption: Workflow for HPLC analysis of **4'-Chloro-3-phenylpropiofenone**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Attenuated Total Reflectance (ATR) or KBr Pellet FTIR Protocol

Objective: To identify the key functional groups in **4'-Chloro-3-phenylpropiofenone**.

Instrumentation: FTIR spectrometer, possibly with an ATR accessory.

Materials:

- **4'-Chloro-3-phenylpropiofenone** sample
- Potassium bromide (KBr), spectroscopic grade (for pellet method)
- Mortar and pestle, pellet press (for pellet method)

Procedure (ATR Method):

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum over a range of 4000-400 cm^{-1} . Co-add a sufficient number of scans (e.g., 32) to obtain a high-quality spectrum.
- Data Processing: Perform a baseline correction and label the major peaks.

Procedure (KBr Pellet Method):

- Sample Preparation: Grind 1-2 mg of the sample with 100-200 mg of dry KBr powder in an agate mortar until a fine, homogeneous powder is obtained.^[5]
- Pellet Formation: Transfer the powder to a pellet press die and apply pressure to form a transparent or translucent pellet.^[5]
- Spectrum Acquisition: Place the pellet in the sample holder of the FTIR spectrometer and acquire the spectrum as described for the ATR method.

Data Interpretation: The FTIR spectrum will show characteristic absorption bands for the functional groups present in **4'-Chloro-3-phenylpropiofenone**.

Expected FTIR Absorption Bands:

Vibrational Mode	Wavenumber (cm ⁻¹)
Aromatic C-H Stretch	~3100-3000
Aliphatic C-H Stretch	~2950-2850
C=O Stretch (Aryl Ketone)	~1690-1670
Aromatic C=C Stretch	~1600, 1580, 1480
C-Cl Stretch	~850-800

Conclusion

The combination of NMR, MS, HPLC, and FTIR provides a robust and comprehensive characterization of **4'-Chloro-3-phenylpropiophenone**. This multi-technique approach ensures the unambiguous identification of the compound, confirms its structural integrity, and determines its purity, which are critical aspects in research, development, and quality control.

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